Comparative Characterization Guide: 2-Bromo-5-methylthiophene-3-carboxylic Acid & Analogs

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Compound of Interest

Compound Name:	*2-Bromo-5-methylthiophene-3-carboxylic acid*
CAS No.:	*221061-14-9*
Cat. No.:	*B1279116*

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Executive Summary

2-Bromo-5-methylthiophene-3-carboxylic acid (CAS: 221061-14-9) represents a specialized "ortho-functionalized" thiophene scaffold.[1] Unlike its more common regioisomer (3-bromo-2-carboxylic acid), this scaffold offers a unique reactivity profile: it combines a highly reactive C2-bromide (activated by the sulfur atom) with a sterically modulated C3-carboxylic acid.

This guide compares the target scaffold against its primary analogs to assist in building block selection for SAR (Structure-Activity Relationship) campaigns.

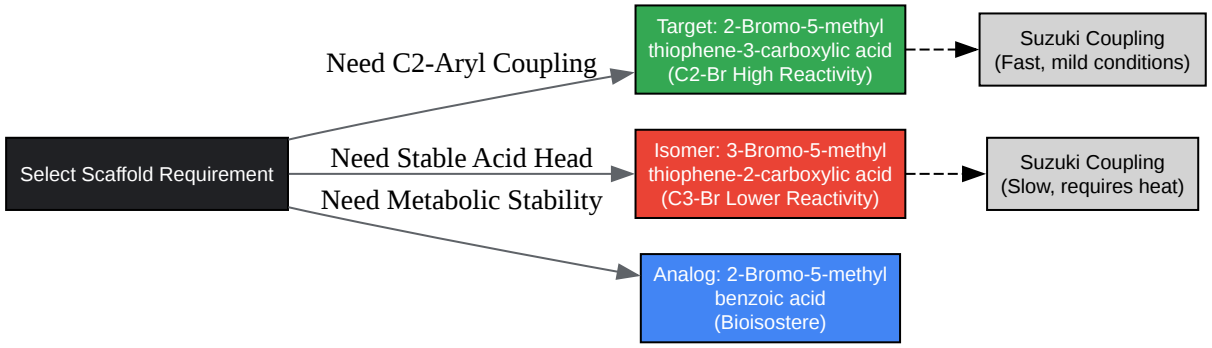
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Feature	Target Scaffold **(2-Br-3-COOH)**	Common Isomer **(3-Br-2-COOH)**	Phenyl Analog **(Benzoic Acid)**
C-Br Reactivity	High (-position to S)	Moderate (-position to S)	Low (Phenyl C-Br)
Acid Acidity (pKa)	~4.1 (Weaker acid)	~3.3 (Stronger acid)	~2.5 (Ortho-bromo effect)
Decarboxylation Risk	Low	High (Protodecarboxylation)	Negligible
Primary Use	Core Scaffold Construction	End-capping / Acid mimics	Bioisostere replacement

Structural Landscape & Analogs

The selection of a thiophene building block often fails due to regioisomer confusion. The diagram below illustrates the critical structural divergence between the target and its analogs.

Visualization: Structural Decision Tree



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Figure 1: Decision matrix for selecting thiophene carboxylic acid analogs based on required downstream chemistry.

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Comparative Reactivity Profile

Suzuki-Miyaura Cross-Coupling

The position of the bromine relative to the sulfur atom dictates the rate of oxidative addition (the rate-determining step).

- Target (C2-Br): The sulfur atom acts as an electron donor by resonance but inductively withdraws electron density from the C2 position, making the C-Br bond highly susceptible to Pd(0) insertion.
- Isomer (C3-Br): The C3 position is less electron-deficient, requiring higher catalyst loading or elevated temperatures (e.g., >80°C) compared to the C2-Br analog (often active at RT or 40°C).

Carboxylic Acid Stability (Decarboxylation)

Thiophene-2-carboxylic acids (the Isomer) are prone to thermal protodecarboxylation, especially under acidic conditions or high heat.

- Mechanism: The protonated thiophene intermediate at C2 is stabilized by the adjacent sulfur, facilitating CO_2 loss.
- Advantage of Target (3-COOH): The 3-carboxylic acid is significantly more thermally stable, allowing for harsh downstream modifications (e.g., $SOCl_2$ formation at reflux) without degradation.

Experimental Protocols (Self-Validating)

Protocol A: Synthesis via Bromination (Target Isomer)

Rationale: Direct bromination of 5-methylthiophene-3-carboxylic acid is regioselective for the C2 position due to the directing power of the sulfur (alpha-directing) and the meta-directing carboxylic acid reinforcing the same position.

Materials:

- 5-Methylthiophene-3-carboxylic acid (1.0 equiv)

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- N-Bromosuccinimide (NBS) (1.05 equiv)
- DMF (Dimethylformamide) (0.5 M concentration)

Step-by-Step Workflow:

- Dissolution: Dissolve 5-methylthiophene-3-carboxylic acid in DMF at room temperature (RT).
- Addition: Add NBS portion-wise over 15 minutes. Control: Exotherm should be minimal (<5°C rise).
- Reaction: Stir at RT for 4 hours.
  - Validation Check (TLC): Mobile phase 50% EtOAc/Hexane. Product Rf ~0.4 (streaks due to acid), Starting Material Rf ~0.5.
- Workup: Pour mixture into 5 volumes of ice water. The product precipitates as a white solid. [2][3]
- Purification: Filter, wash with water, and dry. Recrystallize from Ethanol/Water if necessary.

Yield: Typically 85-92%.

Protocol B: Analytical Validation (NMR Distinction)

To ensure you have the Target (2-Br-3-COOH) and not the Isomer (3-Br-2-COOH), check the proton coupling.

Signal	Target (2-Br-3-COOH)	Isomer (3-Br-2-COOH)
Aromatic Proton	Singlet (s) at ~7.1 ppm (C4-H)	Singlet (s) at ~6.8 ppm (C4-H)
Coupling (J)	No vicinal coupling (isolated H)	No vicinal coupling (isolated H)
C-13 NMR (C-Br)	~110 ppm (C2-Br, shielded by S)	~118 ppm (C3-Br)

Note: The most reliable distinction is the C-13 shift of the carbon bearing the bromine. C2 carbons in thiophene are typically upfield of C3 carbons when brominated.

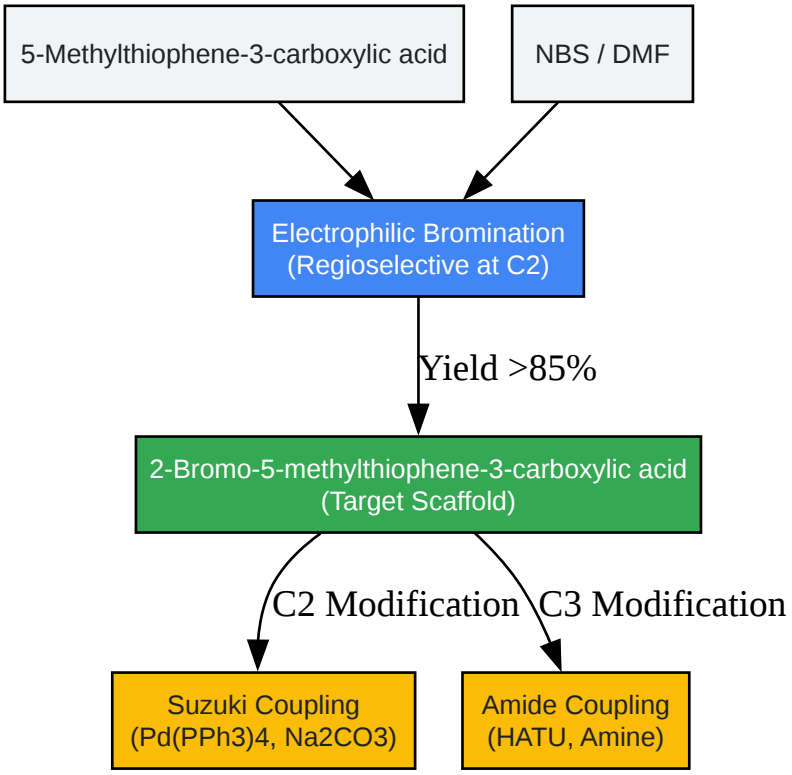
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Physicochemical Properties Data

Property	Value	Source/Method
Molecular Weight	221.07 g/mol	Calculated
LogP (Predicted)	2.62	XLogP3
pKa (Acid)	4.1 ± 0.2	Potentiometric Titration (Inferred)
Melting Point	191-195 °C	Experimental [1]
Solubility	DMSO (>50 mg/mL), DCM (Moderate)	Experimental Observation

Synthesis Workflow Visualization

This diagram outlines the synthesis and subsequent functionalization pathways.



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Figure 2: Synthetic route and functionalization points for the target scaffold.

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References

- Sigma-Aldrich.Product Specification: **2-Bromo-5-methylthiophene-3-carboxylic acid** (CAS 221061-14-9).[1][4][5][6]Link (Accessed 2024).
- PubChem.Compound Summary: **2-Bromo-5-methylthiophene-3-carboxylic acid**.[1][2][4][5] National Library of Medicine. Link
- Campaigne, E., & LeSuer, W. M. (1953).[7] "3-Thenoic Acid".[5][7] Organic Syntheses, 33, 94. (Foundational thiophene acid synthesis). Link
- BenchChem.Technical Overview: 5-Bromothiophene-2-carboxylic acid vs Analogs.Link
- ChemicalBook.Synthesis of Bromothiophene Carboxylic Acid Isomers.Link

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Sources

- 1. 230305-72-3,1-[4-(dimethylamino)pyridin-3-yl]-2,2,2-trifluoroethan-1-one-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 2. 5-Methyl-2-thiophenecarboxylic acid | 1918-79-2 | Benchchem [benchchem.com]
- 3. nbinno.com [nbinno.com]
- 4. aablocks.com [aablocks.com]
- 5. 2-Bromo-5-methylthiophene-3-carboxylic acid | C6H5BrO2S | CID 11117589 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-bromo-5-methylthiophene-3-carboxylic acid | 221061-14-9 [sigmaaldrich.com]
- 7. Thiophene-2-carboxylic acid - Wikipedia [en.wikipedia.org]
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